

Application Notes and Protocols for Intestinal Organoid Culture

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Compound of Interest

Compound Name: HSD1590

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Note to the user: A specific protocol designated "**HSD1590**" for intestinal organoid culture was not found in publicly available scientific literature or resources. The following application notes and protocols are a comprehensive synthesis of established and widely cited methods for the successful culture of intestinal organoids, designed to meet the needs of researchers, scientists, and drug development professionals.

Introduction

Intestinal organoids are three-dimensional structures grown in vitro that replicate the key architectural and functional characteristics of the intestinal epithelium.^{[1][2][3]} Derived from adult stem cells or pluripotent stem cells, these "mini-guts" provide a powerful model system for studying intestinal development, disease modeling, drug screening, and personalized medicine.^{[1][2][3]} This document provides detailed protocols for the establishment, maintenance, expansion, and differentiation of human intestinal organoids based on methods developed by leading research institutions.

Data Presentation

Table 1: Composition of Human Intestinal Organoid Expansion Medium

Component	Stock Concentration	Final Concentration	Purpose
Advanced DMEM/F12	-	-	Basal Medium
B27 Supplement	50X	1X	Vitamin and cofactor supplement
N2 Supplement	100X	1X	Vitamin and cofactor supplement
HEPES	1 M	10 mM	Buffering agent
Penicillin/Streptomycin	100X	1X	Antibiotic
GlutaMAX	100X	1X	Stable glutamine source
N-Acetylcysteine	100 mM	1 mM	Antioxidant
Human EGF	50 µg/mL	50 ng/mL	Promotes proliferation (mitogen)
Noggin	100 µg/mL	100 ng/mL	Inhibits BMP signaling to prevent differentiation
R-spondin 1	Conditioned Medium or 100 µg/mL	10-20% or 500 ng/mL	Potentiates Wnt signaling for stem cell maintenance
Wnt3a	Conditioned Medium or 5 µg/mL	25-50% or 100 ng/mL	Activates Wnt pathway for stem cell self-renewal
Y-27632 (ROCK inhibitor)	10 mM	10 µM	Prevents anoikis (apoptosis) after cell dissociation
SB431542 (TGF-β inhibitor)	10 mM	10 µM	Enhances organoid formation and growth

Note: The use of conditioned media for Wnt3a and R-spondin 1 is a cost-effective option, though it may introduce batch-to-batch variability.^[1] Recombinant proteins offer higher consistency.

Table 2: Key Parameters for Intestinal Organoid Culture Procedures

Parameter	Value	Protocol Step
Tissue Digestion Time	30 - 45 minutes	Establishment
Digestion Temperature	37°C	Establishment
Centrifugation Speed	450 x g	Establishment, Passaging, Cryopreservation
Centrifugation Time	5 minutes	Establishment, Passaging, Cryopreservation
BME Dome Volume (24-well plate)	50 µL	Establishment, Passaging
Media Volume (24-well plate)	500 µL	Establishment, Passaging, Differentiation
Passaging Split Ratio	1:2 to 1:6	Passaging
Passaging Frequency	Every 7 - 10 days	Passaging
Differentiation Duration	5 - 7 days	Differentiation

Experimental Protocols

Protocol 1: Establishment of Human Intestinal Organoids from Fresh Biopsies

This protocol describes the isolation of intestinal crypts from fresh human intestinal tissue and their subsequent embedding in a basement membrane extract (BME) to initiate organoid growth.^{[1][4]}

Materials:

- Fresh human small intestine or colon biopsy tissue
- Advanced DMEM/F12 with Primocin
- Digestion Medium: Advanced DMEM/F12 with Collagenase Type II and Y-27632
- Basement Membrane Extract (BME), growth factor reduced
- Expansion Medium (see Table 1)
- Sterile PBS (Ca/Mg free)
- 70 μ m cell strainer
- 24-well tissue culture plates

Procedure:

- Collect tissue biopsies in a 50 mL tube containing cold Advanced DMEM/F12 with Primocin and keep on ice.[\[1\]](#)
- In a sterile biosafety cabinet, wash the tissue with cold PBS.
- Mince the tissue into ~ 1 mm³ pieces using sterile scalpels.[\[1\]](#)
- Transfer the minced tissue to a 15 mL tube with 5 mL of pre-warmed Digestion Medium.
- Incubate on an orbital shaker at 37°C for 30-45 minutes, or until the solution becomes turbid, indicating tissue dissociation.[\[1\]](#)[\[4\]](#)
- Pass the digested tissue suspension through a 70 μ m cell strainer into a fresh 50 mL tube.
- Centrifuge the filtrate at 450 x g for 5 minutes at 4°C.[\[4\]](#)
- Aspirate the supernatant and wash the pellet with 10 mL of cold Advanced DMEM/F12. Repeat the centrifugation and wash steps twice more.
- Resuspend the final pellet of isolated crypts in an appropriate volume of BME on ice.

- Plate 50 μ L domes of the BME-crypt suspension into the center of pre-warmed 24-well plate wells.[\[1\]](#)
- Invert the plate and incubate at 37°C for 15-20 minutes to allow the BME to polymerize.[\[1\]](#)
- Carefully add 500 μ L of pre-warmed Expansion Medium supplemented with Y-27632 to each well.[\[1\]](#)
- Culture the organoids at 37°C and 5% CO₂, changing the medium every 2-3 days. Organoids should become visible within a few days and will be ready for their first passage in 7-10 days.

Protocol 2: Passaging and Expansion of Human Intestinal Organoids

Organoids are passaged to expand the culture and prevent overcrowding and the accumulation of dead cells within the lumen.[\[1\]](#)[\[5\]](#)

Materials:

- Established intestinal organoid cultures
- Cold Advanced DMEM/F12
- Basement Membrane Extract (BME)
- Expansion Medium
- 15 mL conical tubes
- P1000 pipette tips
- 24-well tissue culture plates

Procedure:

- Aspirate the medium from the wells containing mature organoids.

- Add 1 mL of cold Advanced DMEM/F12 to each well and use a P1000 pipette to mechanically disrupt the BME domes and release the organoids.[1]
- Transfer the organoid suspension to a 15 mL conical tube.
- Centrifuge at 450 x g for 5 minutes at 4°C.[4] Aspirate the supernatant.
- Resuspend the organoid pellet in 1 mL of cold Advanced DMEM/F12.
- Mechanically dissociate the organoids by pipetting up and down approximately 100 times with a P200 pipette to break them into smaller fragments.
- Centrifuge the fragments at 450 x g for 5 minutes at 4°C. Aspirate the supernatant.
- Resuspend the fragmented organoid pellet in the desired volume of BME for plating at the desired split ratio (e.g., 1:3).
- Plate 50 µL domes into a pre-warmed 24-well plate.
- Polymerize the BME at 37°C for 15-20 minutes.
- Add 500 µL of pre-warmed Expansion Medium to each well and return to the incubator.

Protocol 3: Cryopreservation and Thawing of Human Intestinal Organoids

Cryopreservation allows for long-term storage and banking of organoid lines.[1][6]

Materials:

- Mature intestinal organoid cultures
- Cryopreservation Medium (e.g., Recovery™ Cell Culture Freezing Medium or a mixture of Expansion Medium with 10% DMSO)
- Cold Advanced DMEM/F12
- Cryovials

Procedure for Freezing:

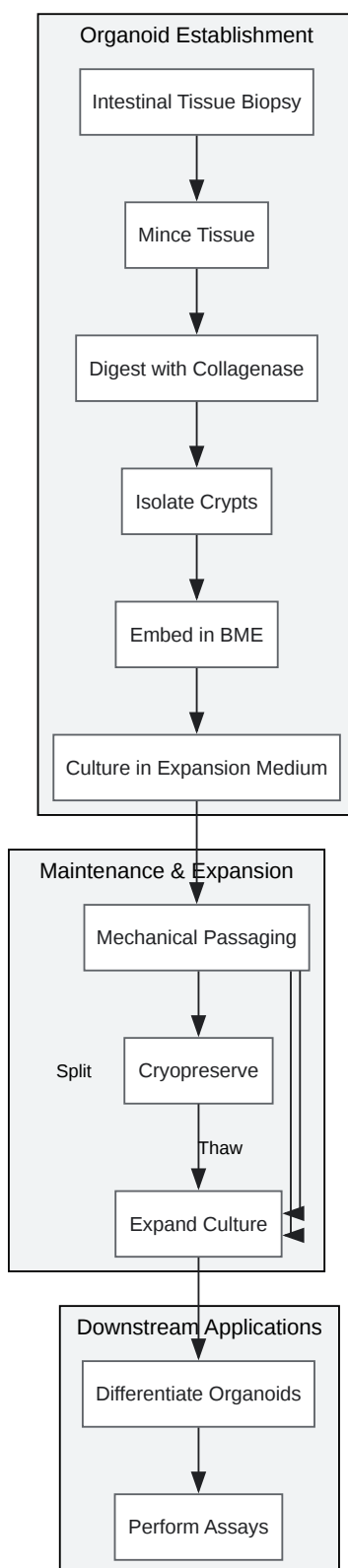
- Harvest organoids as described in steps 1-4 of the passaging protocol.
- Resuspend the organoid pellet in 1 mL of ice-cold Cryopreservation Medium per well of a 12-well plate.
- Transfer 1 mL of the suspension to each labeled cryovial.
- Place the cryovials in a controlled-rate freezing container and store them at -80°C for 24 hours.
- Transfer the vials to liquid nitrogen for long-term storage.

Procedure for Thawing:

- Warm a 37°C water bath.
- Quickly thaw a cryovial of organoids by swirling it in the water bath until a small ice crystal remains.
- Transfer the contents to a 15 mL conical tube and slowly add 9 mL of Advanced DMEM/F12.
- Centrifuge at 450 x g for 5 minutes at 4°C.
- Aspirate the supernatant and resuspend the pellet in BME.
- Plate and culture as described in the establishment protocol.

Visualizations

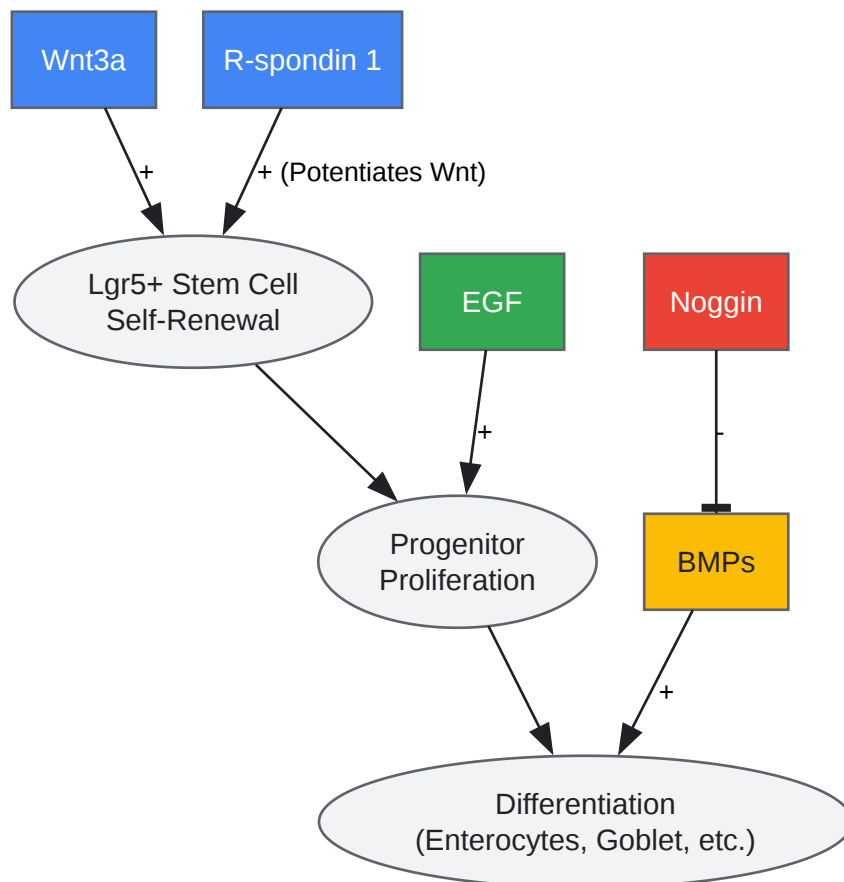
Experimental Workflow



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Caption: Workflow for the establishment, maintenance, and application of intestinal organoids.

Key Signaling Pathways in Organoid Culture



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Caption: Key signaling pathways regulating intestinal organoid self-renewal and differentiation.

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